

Application Notes and Protocols for Triclopyr Herbicide on Rice Crops

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Compound of Interest

Compound Name: *Triclopyricarb*

Cat. No.: *B1426711*

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Disclaimer: The initial request specified "**Triclopyricarb**." However, literature searches indicate that **Triclopyricarb** is a fungicide. It is highly likely that the intended subject was Triclopyr, a selective, systemic herbicide widely used for the control of broadleaf weeds in rice cultivation. The following application notes and protocols are therefore provided for Triclopyr.

Triclopyr is a selective post-emergence herbicide that effectively controls a variety of broadleaf weeds in rice.[1][2] It functions as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid.[3][4][5][6] This leads to uncontrolled and disorganized growth in susceptible plants, ultimately causing their death.[3][4][7] Triclopyr is absorbed through the foliage and roots of the plant and translocates to the meristematic tissues where it accumulates.[7][8]

I. Quantitative Data Summary

The following tables summarize key quantitative data for the field application of Triclopyr on rice crops.

Table 1: Triclopyr Application Rates and Timing in Rice

Application Timing	Rice Growth Stage	Triclopyr Application Rate (per acre)	Notes
Preplant Burndown	At least 21 days before planting dry- seeded rice; 14 days before water-seeded rice.	0.67 to 1.0 pint (0.25 to 0.375 lb a.e.)	Apply to actively growing weeds. [1]
Preflood	2- to 3-leaf stage or larger	0.67 to 1.0 pint (0.25 to 0.375 lb a.e.)	A shallow flood can be applied no sooner than 72 hours after application. [1]
Postflood	Weeds well-emerged above the water surface	0.67 to 1.0 pint (0.25 to 0.375 lb a.e.)	If the water level is dropped to expose weeds, do not raise it for at least 48 hours after application. [1]
Ratoon Rice	Within two weeks after the first crop harvest	Not specified in detail, but application is permissible.	To control susceptible broadleaf weeds. [1]

a.e. = acid equivalent

Table 2: Efficacy of Triclopyr on Common Rice Weeds

Weed Species	Susceptibility	Application Rate (per acre)
Alligatorweed (<i>Alternanthera philoxeroides</i>)	Controlled	1.0 pint (0.375 lb a.e.)
Common Cocklebur (<i>Xanthium strumarium</i>)	Controlled	0.67 - 1.0 pint (0.25 - 0.375 lb a.e.)
Dayflower (<i>Commelina</i> spp.)	Controlled	1.0 pint (0.375 lb a.e.)
Eclipta (<i>Eclipta prostrata</i>)	Controlled	1.0 pint (0.375 lb a.e.)
Hemp sesbania (<i>Sesbania herbacea</i>)	Controlled	1.0 pint (0.375 lb a.e.)
Jointvetch (<i>Aeschynomene</i> spp.)	Controlled	0.67 - 1.0 pint (0.25 - 0.375 lb a.e.)
Morningglory (<i>Ipomoea</i> spp.)	Controlled	0.67 - 1.0 pint (0.25 - 0.375 lb a.e.)
Redstem (<i>Ammannia</i> spp.)	Controlled	1.0 pint (0.375 lb a.e.)
Rice flatsedge (<i>Cyperus iria</i>)	Controlled	Treat when less than 4 inches tall.
Texasweed (<i>Caperonia palustris</i>)	Controlled	1.0 pint (0.375 lb a.e.)
Water hyacinth (<i>Eichhornia crassipes</i>)	Controlled	1.0 pint (0.375 lb a.e.)

Table 3: Impact of Triclopyr on Rice Cultivars

Rice Cultivar	Visible Injury from Triclopyr	Yield Reduction
Jodon	Slightly higher than other tested cultivars	-
Bengal	Lower than Jodon	-
Cypress	Lower than Jodon	-
Kaybonnet	Lower than Jodon	-
Lemont	25%	12%
Mars	16%	9%
Tebonnet	15%	6%

Data from a study where Triclopyr was applied at the four-leaf stage. Injury and yield reduction can vary with application timing and rate.[\[9\]](#)[\[10\]](#)

II. Experimental Protocols

Protocol 1: Field Efficacy Trial of Triclopyr on Transplanted Rice

1. Objective: To evaluate the bio-efficacy and phytotoxicity of Triclopyr Butotyl Ester (TBE) on weeds and transplanted rice.

2. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with three replications.[\[11\]](#)
- Plot Size: To be determined based on field availability and equipment, e.g., 5 x 4 meters.
- Rice Cultivar: A locally adapted and commonly grown variety.
- Transplanting: Transplant 25-30 day old seedlings at a spacing of 20 x 15 cm.

3. Treatments:

- Triclopyr at varying application rates (e.g., 0.333, 0.667, and 1.334 kg ha⁻¹).[\[11\]](#)

- Standard herbicide checks (e.g., Anilofos at 0.4 kg ha⁻¹, Butachlor at 1.25 kg ha⁻¹).[\[11\]](#)
- Control groups: Hand weeding (twice at 20 and 40 days after transplanting) and an unweeded control.

4. Herbicide Application:

- Timing: Apply herbicides at the recommended post-emergence timing, typically 3-4 weeks after transplanting when weeds are in the 2-4 leaf stage.
- Equipment: Use a calibrated knapsack sprayer with a flat fan nozzle.
- Spray Volume: Ensure uniform coverage, for example, using a spray volume of 500 liters per hectare.

5. Data Collection:

- Weed Density and Dry Weight: Record the number and dry weight of weeds from a 0.25 m² quadrat in each plot at periodic intervals (e.g., 30, 60, and 90 days after transplanting).
- Weed Control Efficiency (WCE): Calculate using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry weight in the control plot and WDT is the weed dry weight in the treated plot.
- Phytotoxicity: Visually assess crop injury at regular intervals after application on a scale of 0-10 (0 = no injury, 10 = complete kill).
- Yield and Yield Components: At harvest, record the number of panicles per hill, number of grains per panicle, 1000-grain weight, and grain and straw yield from each plot.[\[11\]](#)

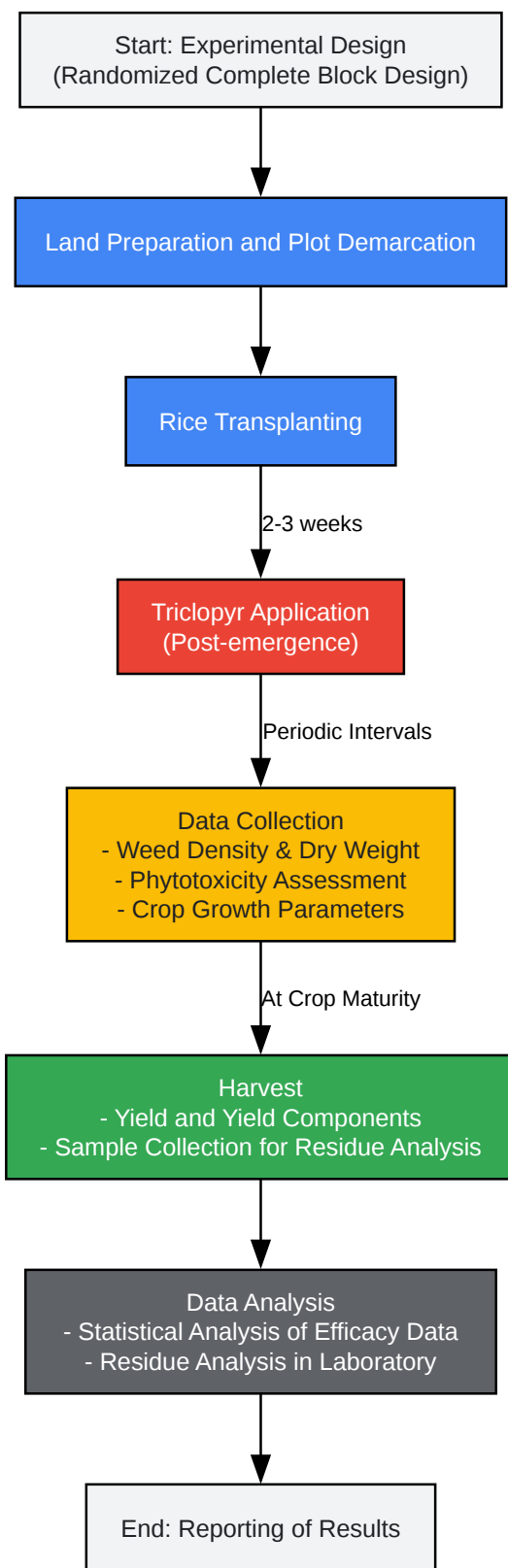
6. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a suitable post-hoc test (e.g., Duncan's Multiple Range Test) to compare treatment means.

Protocol 2: Residue Analysis of Triclopyr in Rice

1. Objective: To determine the residue levels of Triclopyr in rice grains and straw at harvest.
2. Sample Collection:
 - Collect representative samples of grain and straw from each plot at the time of harvest.
 - Store samples in properly labeled polyethylene bags and transport them to the laboratory under refrigerated conditions.
3. Extraction and Cleanup (based on general pesticide residue methods):
 - Homogenization: Homogenize the collected rice samples.
 - Extraction: Extract a known weight of the homogenized sample with a suitable solvent like acetonitrile.
 - Cleanup: Use a cleanup procedure such as solid-phase extraction (SPE) to remove interfering co-extractives.
4. Analytical Determination:
 - Instrumentation: Use a sensitive analytical instrument such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
 - Quantification: Quantify the Triclopyr residues by comparing the peak areas of the samples with those of certified reference standards.
 - Method Validation: Validate the analytical method for parameters like linearity, accuracy, precision, and limit of quantification (LOQ).

III. Visualizations



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Caption: Workflow for a field trial evaluating the efficacy of Triclopyr in rice.



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Caption: Simplified signaling pathway of Triclopyr's mode of action in susceptible weeds.

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